

An In-Depth Technical Guide to Ditrimehyolpropane Tetraacrylate: Molecular Weight, Structure, and Analysis

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Compound of Interest

Compound Name: *Ditrimehyolpropane tetraacrylate*

Cat. No.: *B1581405*

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Abstract

Ditrimehyolpropane tetraacrylate (DTMPTA) is a tetrafunctional monomer widely utilized in various industrial applications, particularly in the formulation of ultraviolet (UV) and electron beam (EB) curable resins. Its molecular structure, characterized by four acrylate groups, imparts a high crosslink density upon polymerization, leading to materials with excellent hardness, chemical resistance, and thermal stability. This technical guide provides a comprehensive overview of the molecular weight, chemical structure, and analytical methodologies for **ditrimehyolpropane tetraacrylate**. Detailed experimental protocols for its characterization, a summary of its key physicochemical properties, and diagrammatic representations of its synthesis and polymerization workflow are presented to support researchers and professionals in its application and development.

Molecular Structure and Properties

Ditrimehyolpropane tetraacrylate is a viscous liquid that is colorless to pale yellow.^[1] Its fundamental structure consists of two trimethyolpropane units linked by an ether bond, with four acrylate functional groups available for polymerization.^[1]

Chemical Structure:

The chemical structure of **ditrimethylolpropane tetraacrylate** is depicted below:

Molecular Formula: $C_{24}H_{34}O_9$ [\[2\]](#)

Molecular Weight: Approximately 466.52 g/mol [\[2\]](#)

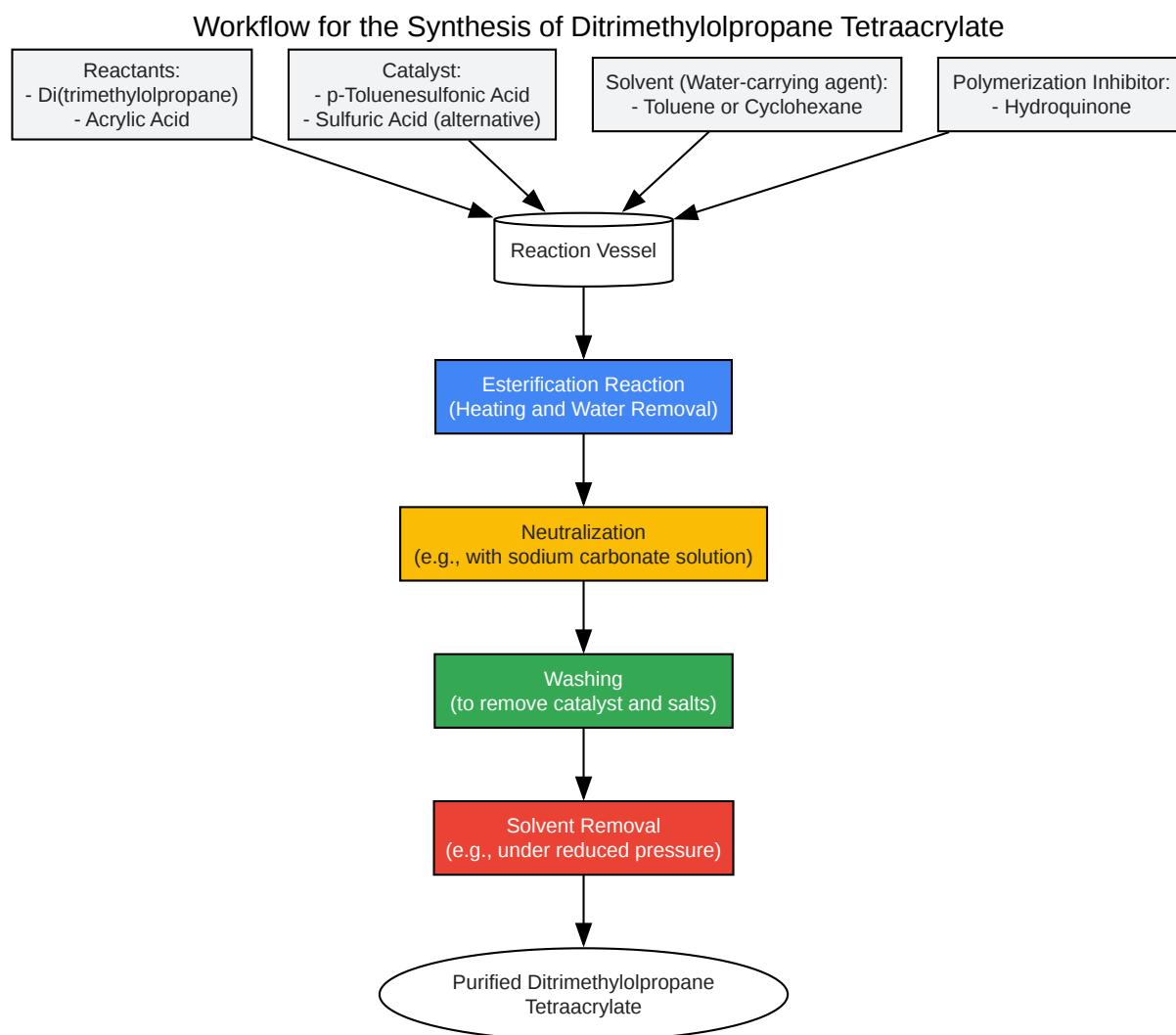
The key physicochemical properties of **ditrimethylolpropane tetraacrylate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	466.52 g/mol	[2]
Molecular Formula	$C_{24}H_{34}O_9$	[2]
Appearance	Colorless to light orange to yellow clear liquid	[2]
Density	1.101 g/mL at 25 °C	[2]
Refractive Index	$n_{20/D}$ 1.479	[2]
Boiling Point	> 200 °C at 1 mm Hg	[3]
Flash Point	> 230 °F (> 110 °C)	[2]
Water Solubility	15 mg/L at 25 °C	[2]
CAS Number	94108-97-1	[2]

Synthesis of Ditrimethylolpropane Tetraacrylate

The synthesis of **ditrimethylolpropane tetraacrylate** is typically achieved through the esterification of di(trimethylolpropane) with acrylic acid. This reaction is generally catalyzed by an acid, such as p-toluenesulfonic acid, and involves the removal of water to drive the reaction to completion.

A logical workflow for the synthesis process is outlined below:



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Synthesis Workflow

Experimental Protocols for Characterization

The structural integrity and purity of **ditrimethylolpropane tetraacrylate** are crucial for its performance. The following are detailed methodologies for its characterization using key

analytical techniques.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in the molecule.

- **Instrumentation:** A standard FT-IR spectrometer equipped with a deuterated triglycine sulfate (DTGS) detector.
- **Sample Preparation:** A small drop of the liquid **ditrimethylolpropane tetraacrylate** is placed directly onto a potassium bromide (KBr) or sodium chloride (NaCl) salt plate. A second plate is carefully placed on top to create a thin liquid film. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used by placing a drop of the sample directly on the ATR crystal.^[4]
- **Data Acquisition:**
 - A background spectrum of the clean salt plate or ATR crystal is collected.
 - The sample is then scanned over a range of 4000 to 400 cm^{-1} .
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Expected Spectrum:** The FT-IR spectrum will show characteristic absorption bands for the C=O stretching of the ester group (around 1720 cm^{-1}), C=C stretching of the acrylate group (around 1635 cm^{-1}), and C-O stretching (in the region of 1300-1100 cm^{-1}).^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are employed to elucidate the detailed molecular structure and confirm the identity of the compound.

- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Sample Preparation:**
 - Approximately 10-20 mg of **ditrimethylolpropane tetraacrylate** is dissolved in about 0.6-0.7 mL of a deuterated solvent, typically chloroform-d (CDCl_3).^[5]

- A small amount of a reference standard, such as tetramethylsilane (TMS), may be added.
- The solution is transferred to a 5 mm NMR tube.^[5]
- Data Acquisition:
 - ¹H NMR: A standard proton NMR experiment is performed. Key signals are expected in the regions of 5.8-6.4 ppm (vinylic protons of the acrylate group), 4.1-4.3 ppm (methylene protons adjacent to the ester oxygen), and 0.8-1.5 ppm (alkyl protons).
 - ¹³C NMR: A proton-decoupled ¹³C NMR experiment is conducted. Characteristic signals will appear around 165 ppm (carbonyl carbon of the ester), 128-131 ppm (vinylic carbons), and in the aliphatic region for the other carbon atoms.
- Data Analysis: The chemical shifts, integration of proton signals, and multiplicities are analyzed to confirm the structure.

Gel Permeation Chromatography (GPC)

GPC is utilized to determine the molecular weight distribution and purity of the monomer.

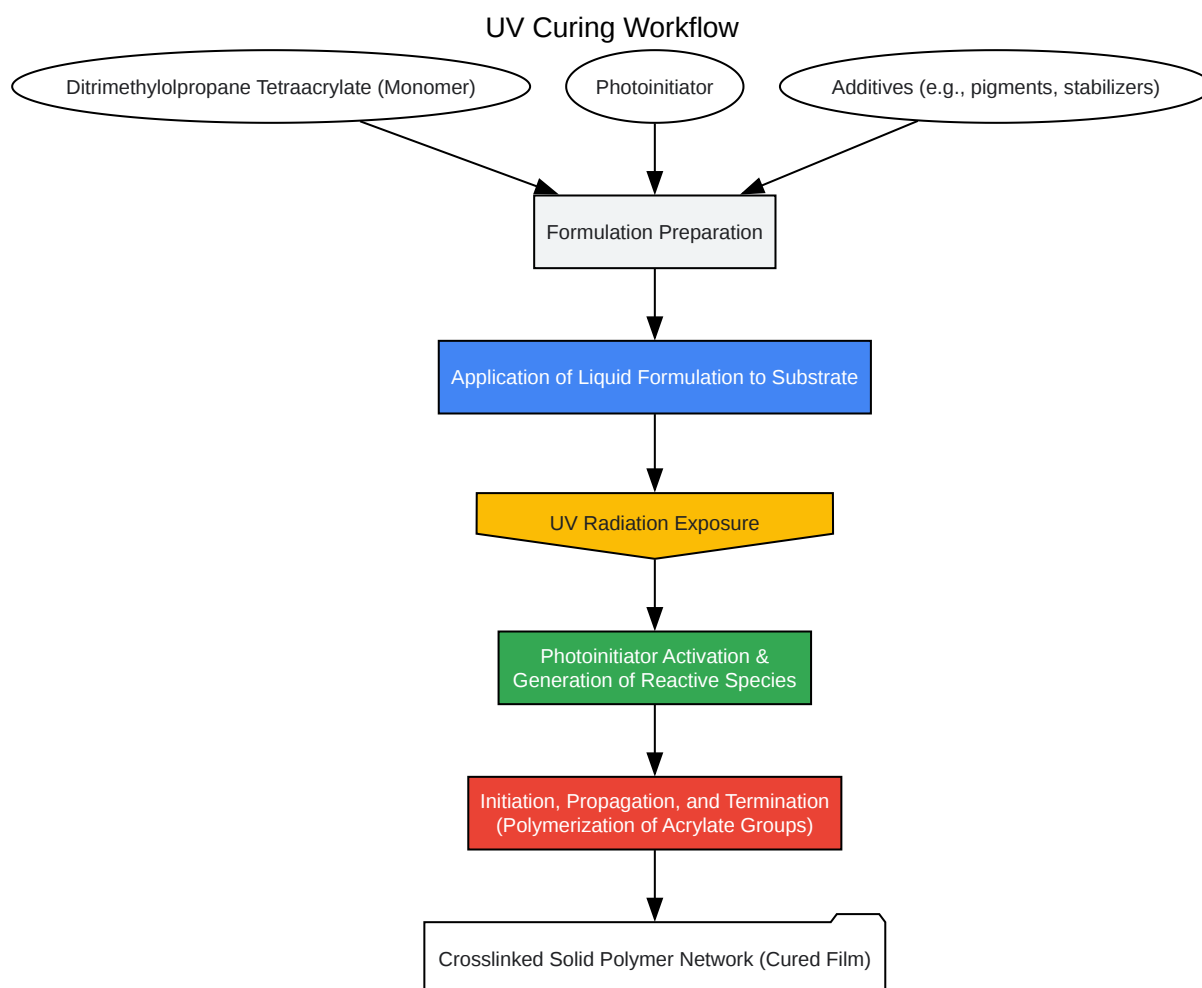
- Instrumentation: A GPC system equipped with a refractive index (RI) detector and a set of polystyrene-divinylbenzene columns suitable for the analysis of oligomers and small molecules.
- Sample Preparation:
 - A dilute solution of **ditrimethylolpropane tetraacrylate** (typically 1-2 mg/mL) is prepared in a suitable solvent such as tetrahydrofuran (THF).^[6]
 - The solution is filtered through a 0.2 or 0.45 µm syringe filter to remove any particulate matter.^[7]
- Chromatographic Conditions:
 - Mobile Phase: Tetrahydrofuran (THF) is commonly used as the eluent.^[6]
 - Flow Rate: A typical flow rate is 1.0 mL/min.

- Column Temperature: The columns are often maintained at a constant temperature, for example, 35-40 °C, to ensure reproducible results.
- Calibration: The system is calibrated using narrow molecular weight polystyrene standards.
- Data Analysis: The elution profile is analyzed to determine the number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index ($PDI = M_w/M_n$). For a pure monomer, a single sharp peak is expected.

UV Curing Workflow

Ditrimethylolpropane tetraacrylate is a key component in UV-curable formulations. The photopolymerization process is initiated by a photoinitiator that, upon exposure to UV light, generates reactive species (free radicals or cations) that initiate the polymerization of the acrylate groups.

The general workflow for the UV curing of a formulation containing **ditrimethylolpropane tetraacrylate** is illustrated below:



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UV Curing Workflow

The photopolymerization process involves a chain reaction mechanism.[8] Upon absorption of UV light, the photoinitiator generates free radicals. These radicals attack the double bonds of the acrylate groups, initiating a chain reaction that leads to the formation of a highly crosslinked polymer network.[8] This rapid curing process is a key advantage of using multifunctional acrylates like **ditrimethylolpropane tetraacrylate**. [8]

Conclusion

Ditrimethylolpropane tetraacrylate is a versatile monomer with well-defined molecular characteristics that make it suitable for high-performance applications. A thorough understanding of its structure, properties, and the analytical techniques for its characterization is essential for its effective use in research and development. The experimental protocols and workflows provided in this guide offer a solid foundation for scientists and professionals working with this important chemical compound.

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